

Advanced Characterization of Dimethylamino - Phenylalanine: A Comparative MS/MS Fragmentation Guide

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Compound of Interest

Compound Name: 3-Amino-3-[4-(dimethylamino)phenyl]propanoic acid

CAS No.: 282524-80-5

Cat. No.: B1275892

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Executive Summary

Differentiation between

- and

-amino acid isomers is a pivotal challenge in pharmacokinetic profiling and peptide synthesis. N,N-Dimethyl-

-phenylalanine (

, MW 193.24) exhibits a distinct fragmentation signature under Electrospray Ionization (ESI-MS/MS) compared to its

-isomer.

While

-phenylalanine derivatives predominantly form immonium ions (via loss of

), the

-isomer favors a

-elimination pathway, yielding a resonance-stabilized cinnamic acid cation (

149). This guide provides the mechanistic basis, diagnostic ions, and experimental protocols to confidently identify this compound.

Structural Context & Isomeric Alternatives

To interpret the fragmentation correctly, one must distinguish the target molecule from its isobaric alternatives.

Feature	Target: N,N-Dimethyl- -Phe	Alternative: N,N-Dimethyl- -Phe
Structure	3-(dimethylamino)-3-phenylpropanoic acid	2-(dimethylamino)-3-phenylpropanoic acid
Backbone	-Amino Acid (N on C3)	-Amino Acid (N on C2)
Precursor	194.25	194.25
Primary Mechanism	-Elimination of Amine	Immonium Ion Formation
Diagnostic Ion	149 (Cinnamic Acid cation)	148 (Immonium Ion)

Mechanistic Fragmentation Pathways

The fragmentation logic follows the stability of the transition states. The

-position of the dimethylamino group facilitates a specific elimination reaction that is structurally forbidden in the

-isomer.

Pathway A: The

-Elimination (Dominant for Target)

In

-amino acids, the protonated amine is a good leaving group. The acidity of the

-proton (adjacent to the carboxyl) allows for a facile E2-type elimination, expelling dimethylamine (

, 45 Da) and generating a conjugated cinnamic acid cation at

149.

Pathway B: Immonium Formation (Dominant for

-Isomer)

The

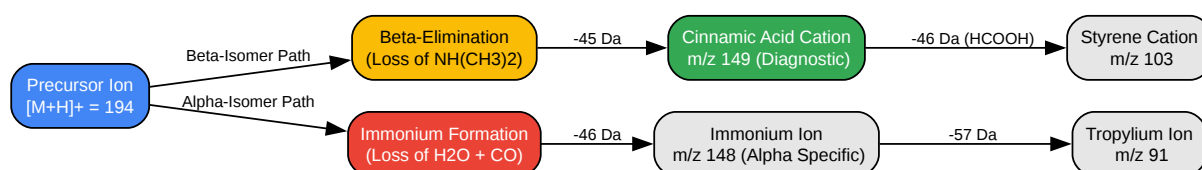
-isomer undergoes a concerted loss of water and carbon monoxide (

, 46 Da) to form the immonium ion at

148. This pathway is suppressed in the

-isomer because the resulting ion would lack the requisite resonance stabilization.

Visualization of Fragmentation Logic



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Figure 1: Divergent fragmentation pathways for N,N-dimethyl phenylalanine isomers. The green node indicates the positive identification marker for the beta-isomer.

Comparative Data Analysis

The following table summarizes the expected ion series. Use this for peak assignment in your MS2 spectra.

Fragment Type	-Isomer ()	-Isomer ()	Mechanism / Notes
Precursor	194	194	Protonated molecule .[1]
Base Peak	149	148	Critical Distinction. : Loss of dimethylamine. : Loss of .
Secondary	131	103	: Loss of from 149 (Acylium ion).
Aryl	103 / 77	91	: Styrene/Phenyl cation. : Tropylium ion ().
Amine	46 / 44	46 / 44	Low mass dimethylamine fragments (often cut off by low-mass filter).

Interpretation Tip: A mass shift of 1 Da between the base peaks of the two isomers (

vs

) is the definitive confirmation of the

-backbone structure.

Experimental Protocol (Self-Validating)

To ensure reproducible data, follow this LC-MS/MS workflow. This protocol includes a "System Suitability" step to validate the instrument's ability to detect the specific neutral losses.

Step 1: Sample Preparation

- Solvent: Dissolve 1 mg of compound in 1 mL of 50:50 Methanol:Water + 0.1% Formic Acid.

- Concentration: Dilute to 1

g/mL for direct infusion or 100 ng/mL for LC injection.

- Control: Prepare a blank (solvent only) to rule out background noise at

149 (common phthalate contaminant range, though phthalate is usually 149.02 vs Cinnamic 149.06). High Resolution MS (HRMS) is recommended to resolve this.

Step 2: LC-MS/MS Parameters

- Ionization: ESI Positive Mode (+).

- Flow Rate: 0.3 mL/min (LC) or 5

L/min (Infusion).

- Collision Energy (CE) Ramp:

- Perform a "CE Breakdown Curve" stepping from 10 eV to 40 eV.

- Observation: The precursor (194) should deplete as 149 appears.

- Optimal CE: Typically 20–25 eV for maximum intensity of the diagnostic fragment.

Step 3: Validation Criteria

- Precursor Check: Signal at 194 must be >10e5 counts.
- Fragment Check: At 25 eV, the ratio of should be > 1.0 (Base peak is 149).
- Interference Check: Verify no signal at 148 (indicates -isomer impurity).

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